

The Discovery and Development of AHPC-Based VHL Ligands: A Technical Guide

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Compound of Interest

Compound Name: (S,R,S)-Ahpc-O-CF₃

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This in-depth technical guide explores the core aspects of the discovery and development of (S,R,S)- α -hydroxy- γ -prolyl- β -cyclohexylalanine (AHPC)-based ligands for the von Hippel-Lindau (VHL) E3 ubiquitin ligase. These ligands have become instrumental in the advancement of targeted protein degradation, particularly through their incorporation into Proteolysis Targeting Chimeras (PROTACs). This guide provides a comprehensive overview of the key concepts, experimental methodologies, and critical data in this rapidly evolving field.

Introduction to AHPC-Based VHL Ligands and PROTACs

The ubiquitin-proteasome system (UPS) is the cell's primary mechanism for degrading intracellular proteins. E3 ubiquitin ligases, a key component of this system, are responsible for recognizing specific substrate proteins and facilitating their ubiquitination, marking them for degradation by the 26S proteasome.[1] The VHL protein is the substrate recognition component of the CRL2^{VHL} E3 ligase complex.[2]

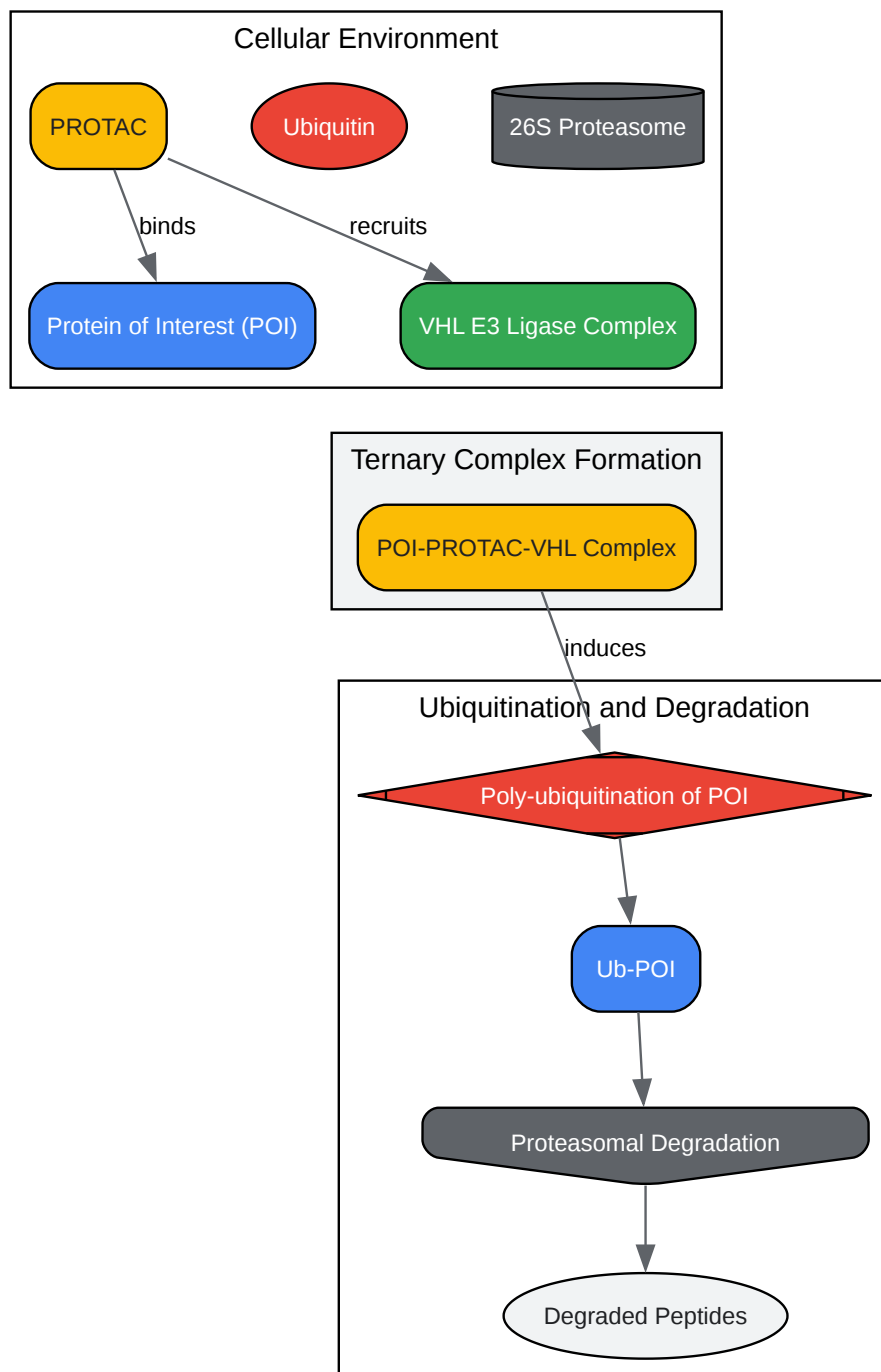
PROTACs are heterobifunctional molecules that hijack the UPS to selectively degrade proteins of interest (POIs). They consist of a ligand that binds to the POI, a ligand that recruits an E3 ubiquitin ligase, and a linker that connects the two.[3] AHPC-based ligands are a cornerstone of PROTAC technology, serving as highly potent and specific recruiters of the VHL E3 ligase.[3] [4] By inducing the formation of a ternary complex between the POI, the PROTAC, and the VHL E3 ligase, AHPC-based PROTACs trigger the ubiquitination and subsequent degradation of the target protein.[5]

The VHL Signaling Pathway and PROTAC Mechanism of Action

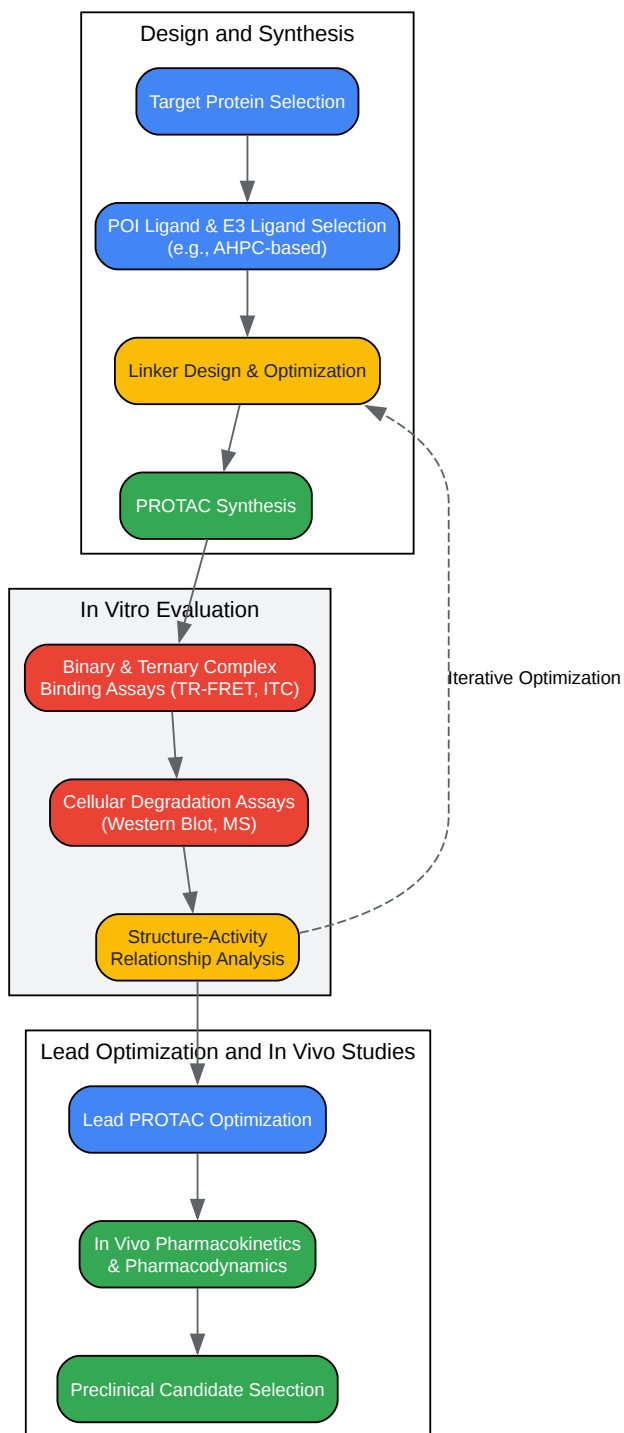
Under normal oxygen conditions (normoxia), the alpha subunit of the hypoxia-inducible factor (HIF- α) is hydroxylated by prolyl hydroxylase domain (PHD) enzymes. This post-translational modification allows for its recognition by the VHL E3 ligase complex, leading to its ubiquitination and proteasomal degradation.[6][7] In hypoxic conditions, this process is inhibited, leading to the stabilization of HIF- α and the activation of genes involved in the hypoxic response.[6] AHPC-based VHL ligands are peptidomimetic and were designed to mimic the hydroxylated HIF- α peptide, thereby binding to the same recognition pocket on VHL. [2]

The mechanism of action for an AHPC-based PROTAC can be visualized as follows:

PROTAC-Mediated Protein Degradation Pathway



PROTAC Discovery and Development Workflow

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